

Technical Guide: Physicochemical Properties of 1,2-Dibromobutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dibromobutane

Cat. No.: B1584511

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling point and density of **1,2-dibromobutane**, a key intermediate in the synthesis of various organic compounds. The document outlines its core physical properties, details the experimental methodologies for their determination, and presents a logical workflow for these characterization processes.

Core Physicochemical Data

1,2-Dibromobutane (CAS No: 533-98-2) is a colorless to light yellow liquid.^{[1][2]} Its key physical properties are summarized below. The variation in reported values can be attributed to differences in experimental conditions, such as pressure, and the purity of the sample.

Table 1: Boiling Point and Density of **1,2-Dibromobutane**

Property	Value	Conditions
Boiling Point	195-196 °C	Atmospheric Pressure
166 °C	Not Specified	
59-60 °C	20 mmHg	
Density	1.997 g/mL	
1.820 g/mL	Not Specified	25 °C
1.792 g/mL	Not Specified	
1.789 g/mL	25 °C	

Experimental Protocols for Property Determination

Accurate determination of boiling point and density is crucial for the characterization and quality control of **1,2-dibromobutane**. The following are standard laboratory protocols for these measurements.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile organic compound like **1,2-dibromobutane**, several methods can be employed.

A. Micro-Boiling Point Determination

This method is suitable when only a small sample volume (a few milliliters) is available.^[3]

- Apparatus: A small test tube, a thermometer, a capillary tube (sealed at one end), a heating block or oil bath, and a magnetic stirrer.^[3]
- Procedure:
 - Place approximately 0.5 mL of the **1,2-dibromobutane** sample into the test tube along with a small magnetic stirring bar.^[3]
 - Invert the capillary tube (open end down) and place it inside the test tube containing the liquid.

- Position the test tube in the heating block and clamp a thermometer such that its bulb is about 1 cm above the liquid surface.[3]
- Begin gentle stirring and heating. Observe the liquid for boiling and the condensation of vapor on the test tube walls (refluxing).[3]
- A rapid and continuous stream of bubbles will emerge from the inverted capillary as the boiling point is approached and the trapped air is expelled.[4]
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn up into the capillary tube.[4]

B. Boiling Point Determination by Distillation

This method is used when a larger volume of the liquid is available and also serves to purify the compound.[5][6]

- Apparatus: A round-bottom flask, a distillation head with a condenser, a thermometer, a receiving flask, and a heating mantle.
- Procedure:
 - Place the **1,2-dibromobutane** sample in the round-bottom flask.
 - Assemble the simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.[6]
 - Heat the flask to bring the liquid to a boil. The vapor will rise, and upon reaching the thermometer, the temperature reading will increase and then stabilize.[6]
 - This stable temperature, at which the vapor is condensing and being collected in the receiving flask, is the boiling point of the liquid.[6]

Density is defined as the mass of a substance per unit volume.[7][8]

A. Pycnometry (Gravimetric Method)

This is a highly accurate method for determining the density of liquids.

- Apparatus: A pycnometer (a glass flask with a specific, known volume), and an analytical balance.[9]
- Procedure:
 - Carefully clean and dry the pycnometer and determine its mass.
 - Fill the pycnometer with the **1,2-dibromobutane** sample, ensuring no air bubbles are present. The temperature of the liquid should be controlled and recorded.
 - Weigh the filled pycnometer.
 - The mass of the liquid is the difference between the mass of the filled and empty pycnometer.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[2][9]

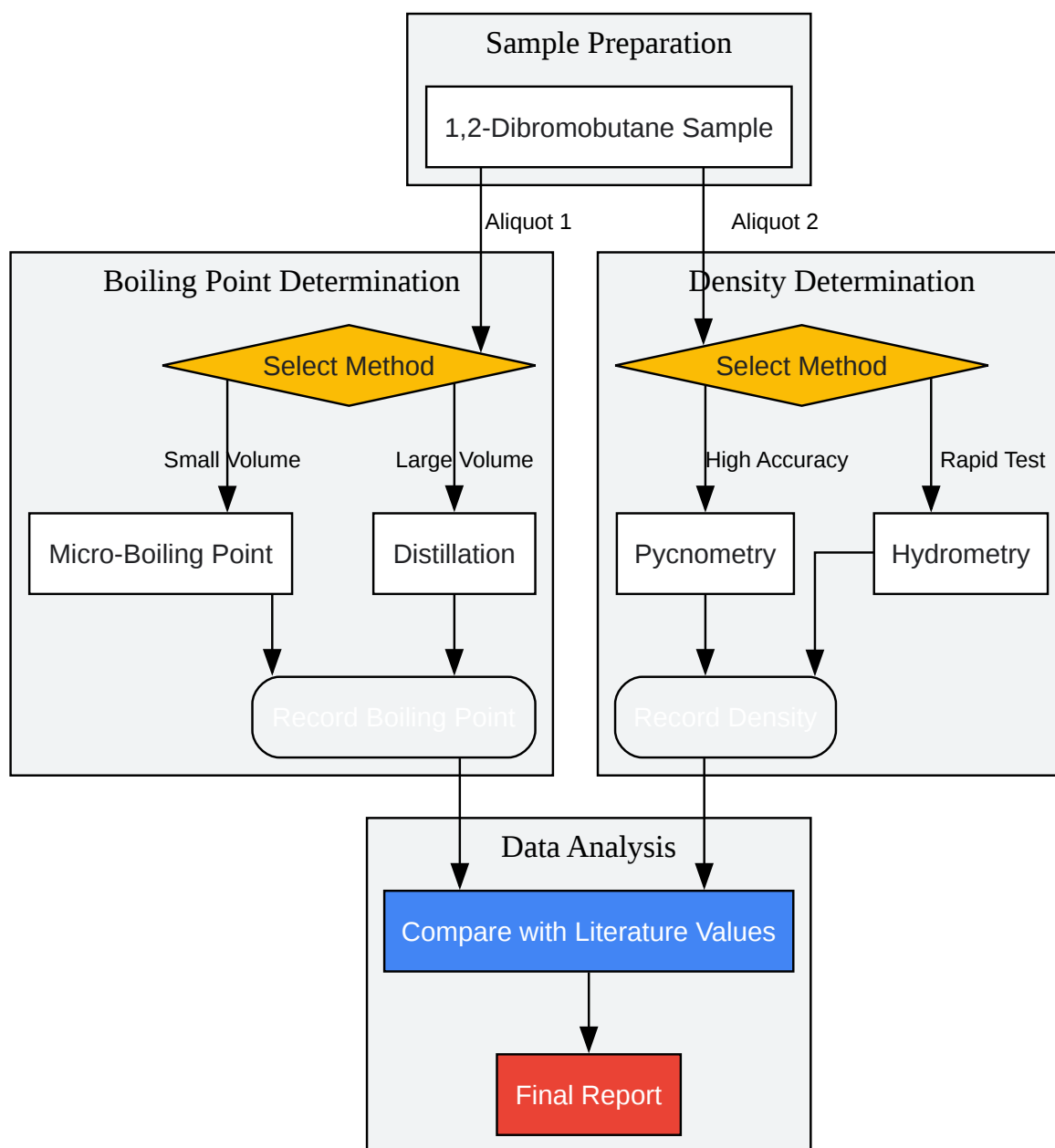
B. Hydrometry

A simpler, direct-reading method for density measurement.

- Apparatus: A hydrometer and a graduated cylinder large enough for the hydrometer to float freely.[8]
- Procedure:
 - Fill the graduated cylinder with a sufficient amount of **1,2-dibromobutane**.
 - Gently lower the hydrometer into the liquid until it floats.
 - Read the density value from the calibrated scale on the hydrometer stem at the point where the surface of the liquid meets it.[8]

Mandatory Visualization

The following diagram illustrates the experimental workflow for the characterization of the physical properties of a liquid organic compound such as **1,2-dibromobutane**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the boiling point and density of **1,2-dibromobutane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. phillysim.org [phillysim.org]
- 2. quora.com [quora.com]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. uomus.edu.iq [uomus.edu.iq]
- 5. vernier.com [vernier.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. knowledge.reagecon.com [knowledge.reagecon.com]
- 8. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 9. matestlabs.com [matestlabs.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1,2-Dibromobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584511#boiling-point-and-density-of-1-2-dibromobutane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com